

Physicochemical properties of Benzyl diethyldithiocarbamate

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Compound of Interest

Compound Name: Benzyl diethyldithiocarbamate

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An In-depth Technical Guide to the Physicochemical Properties of Benzyl Diethyldithiocarbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Benzyl diethyldithiocarbamate** (CAS No: 3052-61-7). The information is curated for researchers, scientists, and professionals in drug development, with a focus on quantitative data, experimental context, and procedural workflows.

Core Physicochemical Data

Benzyl diethyldithiocarbamate is a light yellow to brown clear liquid at room temperature.^[1]
^[2]^[3] The following table summarizes its key quantitative physicochemical properties.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₇ NS ₂	[1][2][4]
Molecular Weight	239.40 g/mol	[1][2][4][5]
Physical Form	Clear Liquid	[1][5]
Color	Light Yellow to Brown	[1][2][3]
Boiling Point	172 °C at 15 mmHg	[1][5][6][7]
Density / Specific Gravity	1.12 g/cm ³ (at 20°C)	[1][3][6][7]
Refractive Index	1.617 - 1.620	[1][3][7]
LogP (Predicted)	3.55	[6]
pKa (Predicted)	0.93 ± 0.50	[7][8]
Flash Point	154.4 °C	[6]
Vapor Pressure (Predicted)	0.0 ± 0.7 mmHg at 25°C	[6]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. This section outlines common experimental protocols for the synthesis and analysis of **Benzyl diethyldithiocarbamate**.

Synthesis of Benzyl Diethyldithiocarbamate

The most common laboratory synthesis for **Benzyl diethyldithiocarbamate** involves a two-step process. First, sodium diethyldithiocarbamate is prepared from diethylamine and carbon disulfide. This salt is then reacted with a benzyl halide (e.g., benzyl chloride or benzyl bromide) to yield the final product.[6][9]

Step 1: Preparation of Sodium Diethyldithiocarbamate[9]

- In a flask equipped with a stirrer and cooled in an ice bath, dissolve diethylamine in a suitable solvent like ethanol.

- Slowly add an equimolar amount of carbon disulfide to the solution while stirring. The reaction is exothermic.
- To this mixture, add an equimolar amount of sodium hydroxide solution dropwise, maintaining a low temperature.
- Continue stirring until the reaction is complete. The product, sodium diethyldithiocarbamate, will precipitate and can be isolated by filtration. It often crystallizes as a trihydrate.

Step 2: Synthesis of **Benzyl Diethyldithiocarbamate**

- Dissolve the synthesized sodium diethyldithiocarbamate in a polar solvent such as ethanol or acetone.
- To this solution, add an equimolar amount of benzyl chloride or benzyl bromide dropwise with vigorous stirring at room temperature.
- The reaction mixture is typically stirred for several hours to ensure completion. The progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the precipitated sodium chloride or sodium bromide is removed by filtration.
- The solvent is removed from the filtrate under reduced pressure. The resulting crude product can be purified by vacuum distillation or column chromatography to yield pure **Benzyl diethyldithiocarbamate**.

Purity Analysis by Gas Chromatography (GC)

The purity of **Benzyl diethyldithiocarbamate** is commonly determined by Gas Chromatography (GC), with commercial standards often exceeding 98.0% purity.^{[1][2][3][5]}

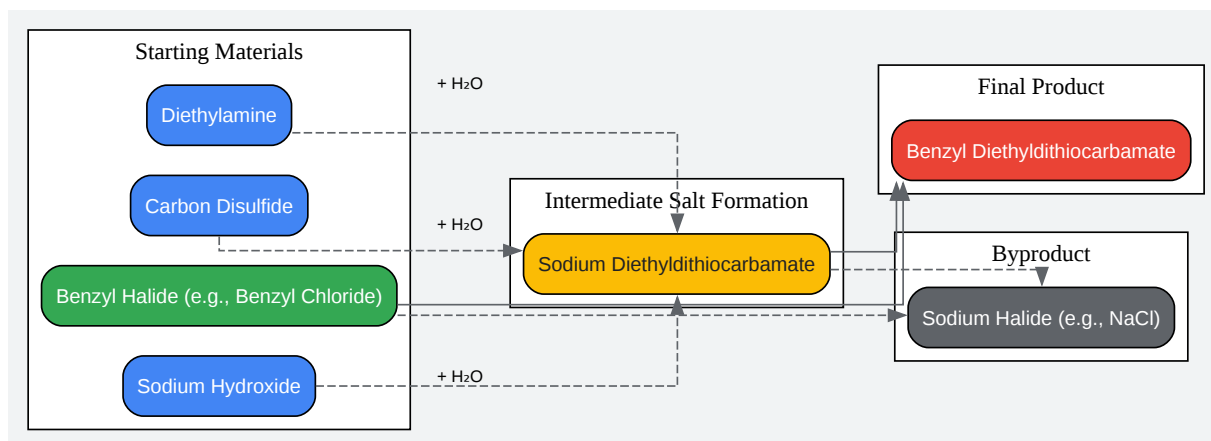
General GC Protocol:

- Instrument: A gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5 or equivalent).

- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injector Temperature: Typically set around 250 °C.
- Detector Temperature: Typically set around 280 °C.
- Oven Temperature Program:
 - Initial temperature: ~100 °C, hold for 1-2 minutes.
 - Ramp: Increase temperature at a rate of 10-20 °C/min up to a final temperature of ~280 °C.
 - Hold: Maintain the final temperature for 5-10 minutes to ensure all components elute.
- Sample Preparation: Prepare a dilute solution of **Benzyl diethyldithiocarbamate** in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
- Data Analysis: The purity is calculated based on the relative peak area of the main component compared to the total area of all peaks in the chromatogram.

Workflow Visualization

The following diagram illustrates the typical laboratory synthesis pathway for **Benzyl diethyldithiocarbamate**.



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Caption: Synthesis workflow for **Benzyl diethyldithiocarbamate**.

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